

ML192: Application Notes and Protocols for Cell Culture

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Compound of Interest

Compound Name: ML192

Cat. No.: B15602871

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These application notes provide detailed protocols for the solubilization and preparation of **ML192** for use in cell culture experiments. **ML192** is a potent and selective antagonist of the G protein-coupled receptor 55 (GPR55). Proper preparation of this compound is critical for obtaining accurate and reproducible experimental results.

Data Presentation

ML192 Solubility and Storage

ML192 is sparingly soluble in aqueous solutions and requires an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent.

Property	Value	Source
Molecular Weight	382.48 g/mol	N/A
Solubility in DMSO	≥ 2.5 mg/mL (≥ 6.54 mM)	[1]
Recommended Stock Solution Solvent	100% DMSO	[1]
Stock Solution Storage	-20°C for up to 1 month, -80°C for up to 6 months	[1]
Final Assay DMSO Concentration	$\leq 0.5\%$ (v/v)	General cell culture best practice

Note: To ensure the highest quality, it is recommended to use the stock solution within 6 months when stored at -80°C.[1]

Experimental Protocols

Protocol for Preparation of ML192 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ML192** in DMSO.

Materials:

- **ML192** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette and sterile tips

Procedure:

- Calculate the required mass of **ML192**:
 - For 1 mL of a 10 mM stock solution, the required mass is:

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 382.48 \text{ g/mol} \times 1000 \text{ mg/g} = 3.8248 \text{ mg}$

- Weighing **ML192**:
 - Carefully weigh out approximately 3.83 mg of **ML192** powder and place it into a sterile microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous/sterile DMSO to the microcentrifuge tube containing the **ML192** powder.
- Ensuring Complete Dissolution:
 - Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution. [\[1\]](#)
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months). [\[1\]](#)

Protocol for Preparing ML192 Working Solutions for Cell Culture

This protocol outlines the dilution of the 10 mM **ML192** stock solution to final working concentrations for treating cells in culture.

Materials:

- 10 mM **ML192** stock solution in DMSO
- Pre-warmed, complete cell culture medium appropriate for your cell line

- Sterile microcentrifuge tubes or a 96-well plate for serial dilutions
- Calibrated pipettes and sterile tips

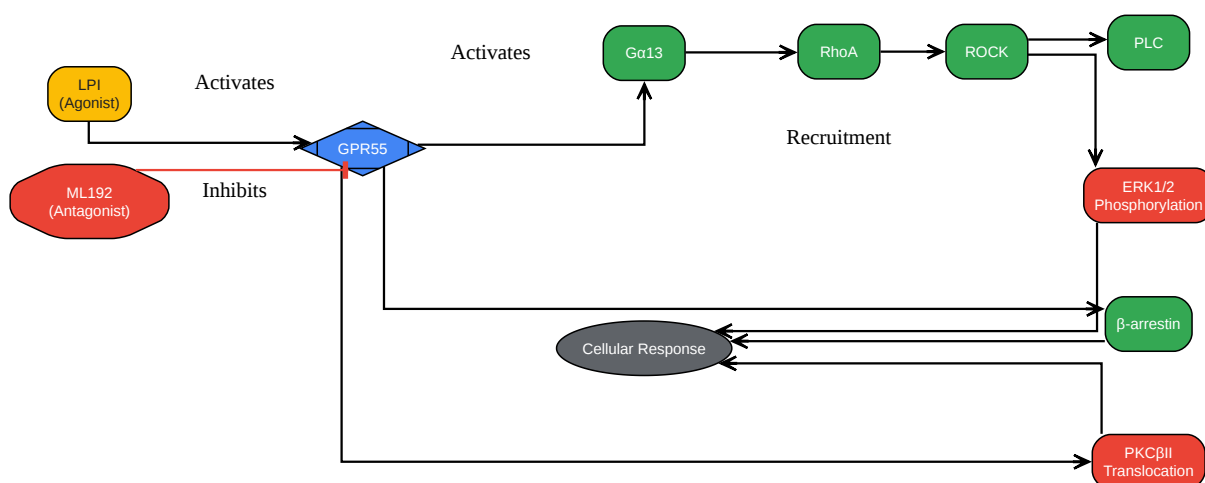
Procedure:

- Thaw the Stock Solution:
 - Thaw a single aliquot of the 10 mM **ML192** stock solution at room temperature.
- Determine Final Working Concentrations:
 - Decide on the final concentrations of **ML192** you wish to test in your cell-based assay. The IC₅₀ of **ML192** for inhibiting L- α -lysophosphatidylinositol (LPI)-induced β -arrestin trafficking is approximately 0.70 μ M.^[1] A typical concentration range for testing could be from 0.1 μ M to 10 μ M.
- Serial Dilution (Example for a 10 μ M final concentration):
 - To achieve a final concentration of 10 μ M in your cell culture well, you will need to perform a serial dilution. It is recommended to keep the final DMSO concentration in the cell culture medium at or below 0.5%.
 - Step A: Intermediate Dilution: Prepare a 1 mM intermediate solution by diluting the 10 mM stock 1:10 in complete cell culture medium (e.g., 2 μ L of 10 mM **ML192** + 18 μ L of medium).
 - Step B: Final Dilution: Add an appropriate volume of the intermediate solution to your cell culture wells to achieve the desired final concentration. For example, to achieve a 10 μ M final concentration in 1 mL of media, add 10 μ L of the 1 mM intermediate solution. The final DMSO concentration in this example would be 0.1%.
- Vehicle Control:
 - Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **ML192**. This is crucial to ensure that any observed effects are due to the compound and not the solvent.

- Treatment of Cells:
 - Add the prepared **ML192** working solutions and the vehicle control to your cells and incubate for the desired experimental duration.

Visualizations

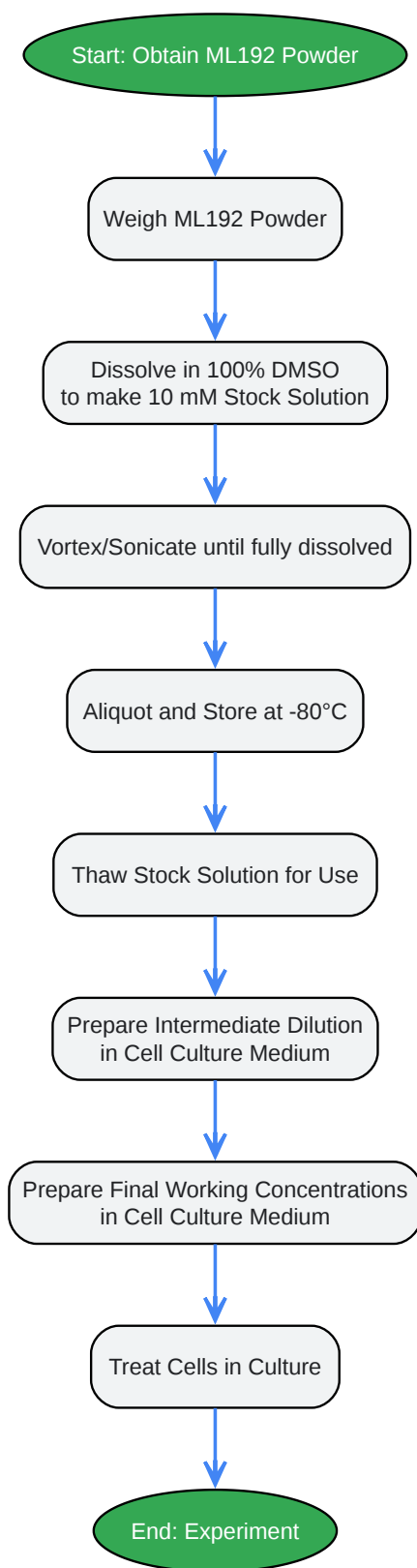
GPR55 Signaling Pathway and Inhibition by ML192



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Caption: GPR55 signaling cascade and the inhibitory action of **ML192**.

Experimental Workflow for ML192 Preparation



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Caption: Workflow for preparing **ML192** for cell culture experiments.

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References

- 1. GPR55 ligands promote receptor coupling to multiple signalling pathways - PMC [pmc.ncbi.nlm.nih.gov]
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